

# Ethyl 2,3-Butadienoate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Ethyl 2,3-butadienoate

Cat. No.: B078909

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **ethyl 2,3-butadienoate**, a versatile reagent in organic synthesis. The information is curated for researchers, scientists, and professionals in drug development who require precise data and experimental context for their work. This document summarizes key physical characteristics, outlines detailed experimental protocols for their determination, and visualizes reaction pathways where this compound plays a crucial role.

## Core Physical and Chemical Properties

**Ethyl 2,3-butadienoate**, also known as ethyl allenecarboxylate, is a functionalized allene with the chemical formula  $C_6H_8O_2$ .<sup>[1][2][3]</sup> Its unique structure, featuring adjacent carbon-carbon double bonds, makes it a valuable building block in the synthesis of complex organic molecules.

## Quantitative Data Summary

The physical properties of **ethyl 2,3-butadienoate** are summarized in the table below for easy reference and comparison. These values have been compiled from various chemical suppliers and databases.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O <sub>2</sub>
Molecular Weight	112.13 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	80 °C at 60 mmHg <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> 62 °C at 11 mmHg <a href="#">[4]</a>
Density	0.966 g/mL at 25 °C <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Refractive Index (n <sub>20/D</sub> )	1.46 <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Flash Point	47 °C (116.6 °F) - closed cup <a href="#">[4]</a> <a href="#">[5]</a>
UV Absorption (λ <sub>max</sub> )	209 nm in Methanol <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	14369-81-4 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of the key physical properties of liquid organic compounds such as **ethyl 2,3-butadienoate**.

### Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small quantity of liquid is the capillary method using a Thiele tube or a similar heating apparatus.[\[4\]](#)

Apparatus:

- Thiele tube or other oil bath setup
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Bunsen burner or heating mantle

- Sample of **ethyl 2,3-butadienoate**

Procedure:

- A small amount of **ethyl 2,3-butadienoate** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The entire assembly is placed in a Thiele tube filled with a suitable heating oil (e.g., mineral oil).
- The Thiele tube is gently and uniformly heated.
- As the temperature rises, air trapped in the capillary tube will slowly exit.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted; this is the boiling point.<sup>[4]</sup>
- For higher accuracy, the heating is stopped, and the temperature at which the liquid just begins to enter the capillary tube upon cooling is also recorded as the boiling point.

## Determination of Density (Pycnometer Method)

The density of a liquid is its mass per unit volume. A pycnometer, a flask with a specific, accurately known volume, is commonly used for precise density measurements.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Thermometer
- Water bath

- Sample of **ethyl 2,3-butadienoate**

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed ( $m_1$ ).
- The pycnometer is filled with distilled water of a known temperature and weighed again ( $m_2$ ). The density of water at this temperature ( $\rho_{\text{water}}$ ) is known.
- The pycnometer is emptied, dried completely, and then filled with **ethyl 2,3-butadienoate** at the same temperature and weighed ( $m_3$ ).
- The volume of the pycnometer ( $V$ ) is calculated using the mass and density of the water:  $V = (m_2 - m_1) / \rho_{\text{water}}$ .
- The density of the **ethyl 2,3-butadienoate** ( $\rho_{\text{sample}}$ ) is then calculated:  $\rho_{\text{sample}} = (m_3 - m_1) / V$ .

## Determination of Refractive Index (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and can be used to identify a pure compound or determine the composition of a mixture.<sup>[7]</sup>

Apparatus:

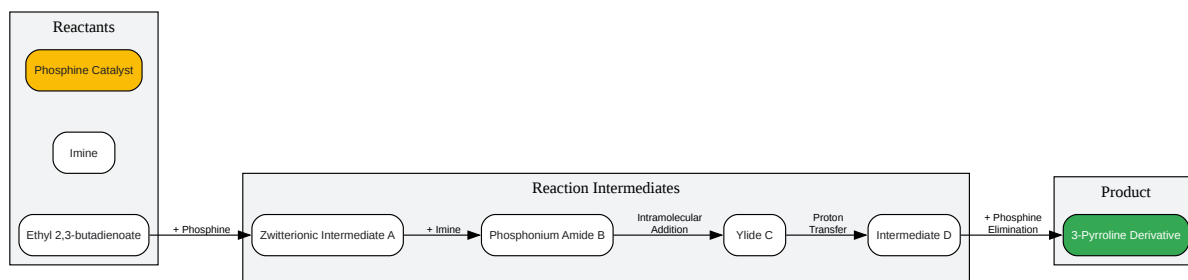
- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Sample of **ethyl 2,3-butadienoate**
- Solvent for cleaning (e.g., acetone or ethanol)
- Soft tissue paper

Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- The prisms of the refractometer are cleaned with a suitable solvent and dried with a soft tissue.
- A few drops of **ethyl 2,3-butadienoate** are placed on the surface of the lower prism using a dropper.
- The prisms are closed and locked.
- The light source is adjusted to illuminate the sample.
- While looking through the eyepiece, the coarse and fine adjustment knobs are turned until the boundary between the light and dark fields is sharp and coincides with the crosshairs.
- The refractive index is read from the instrument's scale.
- The temperature of the measurement is recorded from the thermometer attached to the refractometer. If the temperature is not 20°C, a correction can be applied.<sup>[8]</sup>

## Reaction Pathways and Mechanisms

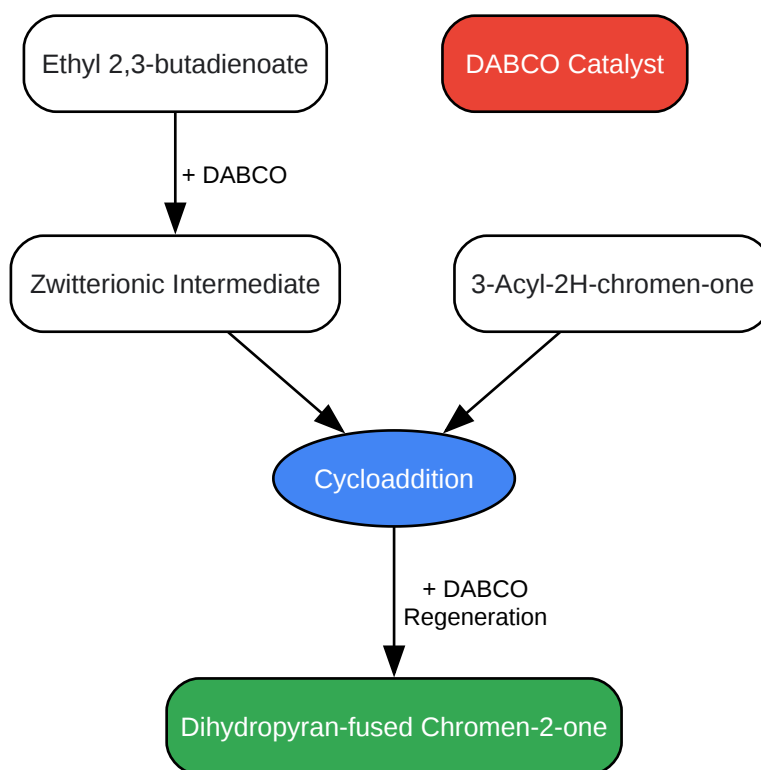
**Ethyl 2,3-butadienoate** is a versatile substrate in various organic reactions, particularly in cycloadditions, due to its unique electronic and steric properties. The following diagrams illustrate key reaction mechanisms involving this compound.



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Caption: Phosphine-Catalyzed [3+2] Annulation of **Ethyl 2,3-butadienoate** and an Imine.

In this phosphine-catalyzed [3+2] annulation, the phosphine catalyst initially attacks the central carbon of the allene system of **ethyl 2,3-butadienoate** to form a zwitterionic intermediate. This intermediate then reacts with an imine, leading to a cascade of intramolecular reactions and proton transfers, ultimately yielding a highly functionalized 3-pyrroline derivative after the elimination of the phosphine catalyst.<sup>[9]</sup>



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Caption: DABCO-Catalyzed [4+2] Cycloaddition Reaction.

1,4-Diazabicyclo[2.2.2]octane (DABCO) serves as a nucleophilic catalyst in the [4+2] cycloaddition between **ethyl 2,3-butadienoate** and electron-deficient alkenes, such as 3-acyl-2H-chromen-ones. DABCO adds to the **ethyl 2,3-butadienoate** to form a zwitterionic intermediate, which then undergoes a cycloaddition reaction with the chromenone derivative. The final step involves the regeneration of the DABCO catalyst and the formation of a dihydropyran-fused chromen-2-one.<sup>[3][10]</sup>

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